

Vaborbactam: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Vaborbactam
CAS No.: 1575712-03-6
Cat. No.: B8068821

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Introduction

Vaborbactam is a potent, first-in-class, cyclic boronic acid-based beta-lactamase inhibitor. It is specifically designed to counteract the resistance mechanisms of Gram-negative bacteria that produce serine β -lactamases, particularly the *Klebsiella pneumoniae* carbapenemase (KPC) enzymes. When used in combination with a carbapenem antibiotic such as meropenem, **vaborbactam** restores its activity against many carbapenem-resistant Enterobacterales (CRE). This technical guide provides an in-depth overview of the molecular properties, mechanism of action, and key experimental data related to **vaborbactam**.

Molecular Profile

Vaborbactam is a white to off-white crystalline solid. Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ BN ₂ O ₅ S	[1][2][3][4]
Molecular Weight	297.14 g/mol	[1][2][3]
CAS Number	1360457-46-0	[1]

Quantitative Data Summary

The efficacy and pharmacokinetic profile of **vaborbactam** have been extensively characterized. The following tables summarize key quantitative data.

Table 1: In Vitro Inhibitory Activity

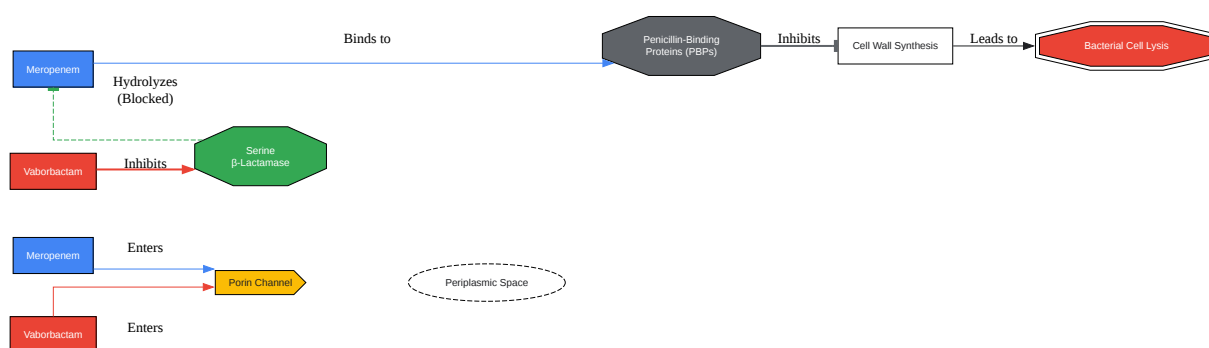
Target Enzyme/Organism	Parameter	Value	Notes	Source
Class A and C β -lactamases	K _i	29-110 nM	Inhibition constant	[4]
KPC-2	K _i (apparent)	0.056 $\pm$ 0.015 μ M	[5]	
KPC-3	K _i (apparent)	0.050 $\pm$ 0.016 μ M	[5]	
KPC-producing Enterobacterales	Meropenem-vaborbactam MIC ₅₀	0.12 μ g/mL	MIC required to inhibit 50% of isolates	[6]
KPC-producing Enterobacterales	Meropenem-vaborbactam MIC ₉₀	1 μ g/mL	MIC required to inhibit 90% of isolates	[6]
Mammalian Serine Proteases	IC ₅₀	$\geq$ 1,000 μ M	Concentration for 50% inhibition, indicating high selectivity	[4]

Table 2: Pharmacokinetic Parameters in Humans

Parameter	Value	Condition	Source
Half-life ($t_{1/2}$)	1.23 h	Healthy subjects	[1]
Volume of Distribution (Vd)	18.6 L	Steady-state in patients	[2]
Renal Clearance	8.9 L/h	Mean value	[2]
Non-renal Clearance	2.0 L/h	Mean value	[2]
Total Clearance	10.9 L/h	Healthy subjects, multiple 2g doses	[2]

Mechanism of Action

Vaborbactam's primary mechanism of action is the inhibition of serine β -lactamases. These bacterial enzymes are responsible for the hydrolysis and inactivation of β -lactam antibiotics. **Vaborbactam**, containing a boronic acid moiety, acts as a transition-state analog. It forms a reversible covalent bond with the active site serine residue of the β -lactamase, effectively rendering the enzyme inactive. This protective action allows the partner antibiotic, such as meropenem, to reach its target, the penicillin-binding proteins (PBPs), and exert its bactericidal effects by inhibiting cell wall synthesis.



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Vaborbactam's mechanism of action in protecting meropenem from β -lactamase degradation.

Experimental Protocols

Neutropenic Mouse Thigh Infection Model

This in vivo model is crucial for evaluating the efficacy of antimicrobial agents under conditions that mimic a compromised immune system.

Objective: To determine the in vivo efficacy of **vaborbactam** in combination with a partner antibiotic against a specific bacterial strain.

Protocol:

- Animal Model: Female ICR (CD-1) mice, typically 5-6 weeks old, are used.

- **Induction of Neutropenia:** Mice are rendered neutropenic by intraperitoneal injections of cyclophosphamide. A common regimen involves two doses: 150 mg/kg administered 4 days prior to infection and 100 mg/kg administered 1 day before infection.[7][8] This reduces the neutrophil count to less than 100 cells/mm³. [8]
- **Infection:** A logarithmic-phase culture of the test bacterium (e.g., *K. pneumoniae*) is prepared. A specific inoculum size (e.g., 10⁶ to 10⁷ CFU/mL) is injected into the thigh muscle of each mouse.[7]
- **Treatment:** At a predetermined time post-infection (e.g., 2 hours), treatment with **vaborbactam**, the partner antibiotic, the combination, or a vehicle control is initiated. Dosing regimens are designed to simulate human pharmacokinetic profiles.[9]
- **Endpoint Analysis:** At various time points, including at the start and end of the treatment period (typically 24 hours), mice are euthanized. The infected thigh muscle is aseptically removed, weighed, and homogenized in a sterile buffer.
- **Bacterial Load Quantification:** Serial dilutions of the thigh homogenate are plated on appropriate agar media. After incubation, colony-forming units (CFU) are counted to determine the bacterial load per gram of tissue. The change in log₁₀ CFU/thigh is calculated to assess the antimicrobial effect.[7][8]

In Vitro Hollow-Fiber Infection Model (HFIM)

The HFIM is a dynamic in vitro system that simulates human pharmacokinetic profiles of one or more drugs, allowing for the study of pharmacodynamics and the emergence of resistance over an extended period.

Objective: To evaluate the pharmacokinetic/pharmacodynamic (PK/PD) indices of **vaborbactam** and its ability to suppress resistance development.

Protocol:

- **System Setup:** The HFIM consists of a central reservoir connected to a hollow-fiber cartridge. The cartridge contains semi-permeable fibers that allow nutrients and drugs to diffuse freely, while the bacteria are contained in the extracapillary space.

- **Inoculation:** A high-density bacterial culture is inoculated into the extracapillary space of the hollow-fiber cartridge.
- **Pharmacokinetic Simulation:** Computer-controlled syringe pumps are used to administer the drug(s) into the central reservoir, simulating the desired human plasma concentration-time profiles, including absorption, distribution, metabolism, and elimination phases.[\[9\]](#)[\[10\]](#)
- **Sampling:** Samples are collected from the central reservoir and the extracapillary space at multiple time points over several days.
- **Analysis:** The samples are analyzed to determine the drug concentrations (pharmacokinetics) and the viable bacterial count (pharmacodynamics). The bacterial population can also be screened for the emergence of less susceptible isolates.
- **PK/PD Analysis:** The relationship between drug exposure (e.g., AUC/MIC ratio) and the antibacterial effect (bacterial killing and resistance suppression) is modeled to determine the PK/PD targets for efficacy. For **vaborbactam**, the 24-hour free drug AUC to the meropenem-**vaborbactam** MIC ratio is a key predictor of efficacy.[\[9\]](#)[\[10\]](#)

Enzyme Inhibition Kinetics Assay

Objective: To determine the inhibitory potency (K_i) of **vaborbactam** against specific β -lactamase enzymes.

Protocol:

- **Enzyme and Substrate Preparation:** Purified recombinant β -lactamase enzyme is prepared. A chromogenic substrate, such as nitrocefin, whose hydrolysis can be monitored spectrophotometrically, is used.
- **Assay Conditions:** The assay is performed in a suitable buffer at a constant temperature.
- **Inhibition Measurement:** The rate of substrate hydrolysis is measured in the presence of varying concentrations of **vaborbactam**.
- **Data Analysis:** The data are fitted to appropriate enzyme kinetic models (e.g., Michaelis-Menten with competitive inhibition) to determine the apparent inhibition constant (K_{iapp}). For

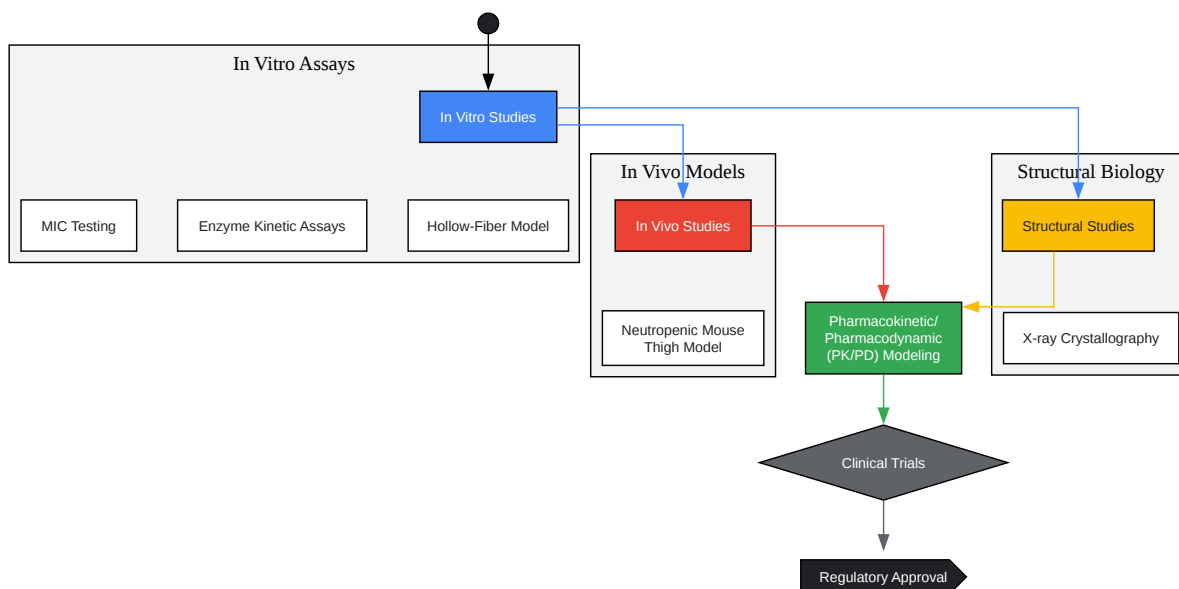
slow, tight-binding inhibitors like **vaborbactam**, a two-step binding model is often used to determine the initial binding affinity (K) and the rate of covalent bond formation (k_2).^[11]

X-ray Crystallography of Vaborbactam-Enzyme Complex

Objective: To elucidate the three-dimensional structure of **vaborbactam** bound to a β -lactamase enzyme, providing insights into the molecular basis of its inhibitory activity.

Protocol:

- **Protein Expression and Purification:** The target β -lactamase (e.g., KPC-2 or CTX-M-14) is overexpressed in a suitable host (e.g., *E. coli*) and purified to high homogeneity.
- **Co-crystallization:** The purified enzyme is incubated with an excess of **vaborbactam** to form the enzyme-inhibitor complex.
- **Crystallization Screening:** The complex is subjected to a wide range of crystallization conditions (e.g., varying pH, precipitants, temperature) using techniques such as hanging-drop or sitting-drop vapor diffusion.
- **Crystal Optimization:** Conditions that yield initial microcrystals are optimized to obtain larger, well-diffracting crystals.
- **X-ray Diffraction Data Collection:** The crystals are cryo-protected and exposed to a high-intensity X-ray beam. The resulting diffraction pattern is recorded.
- **Structure Determination and Refinement:** The diffraction data are processed to determine the electron density map. A molecular model of the complex is built into the electron density and refined to yield the final high-resolution atomic structure.^[11]



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A generalized workflow for the preclinical and clinical development of **vaborbactam**.

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